

An In-depth Technical Guide to trans-2-Pentenoic Acid

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Compound of Interest

Compound Name: *trans-2-Pentenoic acid*

Cat. No.: B1200066

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For Researchers, Scientists, and Drug Development Professionals

Introduction

trans-2-Pentenoic acid, a short-chain unsaturated fatty acid, is a molecule of significant interest in various scientific domains, including flavor and fragrance chemistry, organic synthesis, and pharmacology. Its versatile chemical structure, featuring a carboxylic acid functional group and a trans-double bond, allows it to serve as a valuable building block for more complex molecules and as a modulator of biological pathways. This technical guide provides a comprehensive overview of **trans-2-Pentenoic acid**, focusing on its chemical identity, physicochemical properties, synthesis, and its role in relevant signaling pathways.

Chemical Identity and Properties

trans-2-Pentenoic acid is systematically known as (E)-pent-2-enoic acid. Its unique structure contributes to its distinct physical and chemical properties.

Synonyms and Identifiers

The compound is recognized by a variety of names and registry numbers, crucial for accurate identification in research and commercial applications.

Identifier Type	Value
CAS Number	13991-37-2[1][2][3]
IUPAC Name	(E)-pent-2-enoic acid[1]
Synonyms	(2E)-2-Pentenoic acid, (E)-Pent-2-enoic acid, beta-Ethyl acrylic acid, trans-alpha,beta-Penteneoic acid[1][3]
Molecular Formula	C5H8O2[2][3]
Molecular Weight	100.12 g/mol [1]
InChI Key	YIYBQIKDCADOSF-ONEGZZNKSA-N[3]

Physicochemical Properties

A summary of the key physicochemical properties of **trans-2-Pentenoic acid** is presented below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Source
Melting Point	9-11 °C	[2][4]
Boiling Point	106 °C at 20 mmHg	[2][4]
Density	0.99 g/mL at 25 °C	[4]
Refractive Index	n _{20/D} 1.452	[4]
Solubility	Soluble in alcohol and propylene glycol. Limited solubility in water.	[5]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Sour, cheesy, buttery	

Synthesis of trans-2-Pentenoic Acid

The synthesis of **trans-2-Pentenoic acid** can be achieved through various methods in organic chemistry. A common and effective method is the Knoevenagel condensation, specifically utilizing the Doebner modification.^{[6][7]} This reaction involves the condensation of an aldehyde with a compound containing an active methylene group, in this case, malonic acid, followed by decarboxylation.

Experimental Protocol: Doebner Modification of the Knoevenagel Condensation

This protocol describes a general procedure for the synthesis of **trans-2-Pentenoic acid** from propanal and malonic acid.

Materials:

- Propanal
- Malonic acid
- Pyridine
- Piperidine (catalyst)
- Hydrochloric acid (for workup)
- Diethyl ether (or other suitable organic solvent for extraction)
- Anhydrous magnesium sulfate (or other drying agent)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve malonic acid in pyridine.
- **Addition of Reactants:** To this solution, add propanal and a catalytic amount of piperidine.
- **Reaction:** Heat the reaction mixture to reflux. The progress of the reaction can be monitored by thin-layer chromatography (TLC). The reaction is typically complete within a few hours.

- **Workup:** After the reaction is complete, cool the mixture to room temperature. Carefully acidify the mixture with hydrochloric acid. This will cause the product to precipitate or separate.
- **Extraction:** Extract the product into an organic solvent such as diethyl ether. Wash the organic layer with brine.
- **Drying and Evaporation:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be further purified by distillation or chromatography to yield pure **trans-2-Pentenoic acid**.

Biological Activity and Signaling Pathways

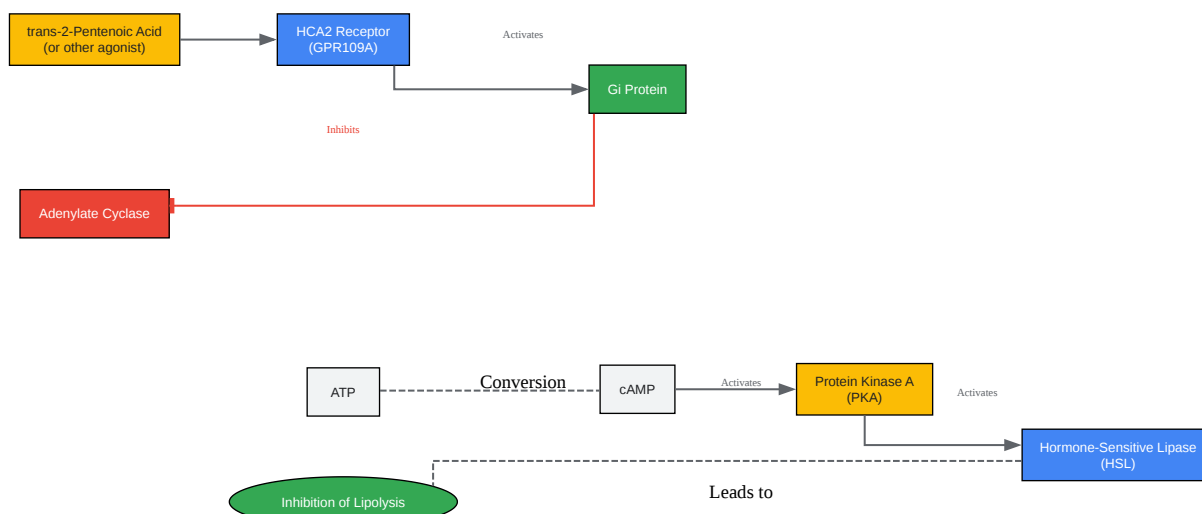
trans-2-Pentenoic acid and its derivatives are known to interact with specific cellular receptors, thereby modulating downstream signaling cascades. Of particular interest to drug development professionals is its interaction with the hydroxycarboxylic acid receptor 2 (HCA2), also known as GPR109A.[8] This G protein-coupled receptor is a target for niacin (nicotinic acid), a drug used to treat dyslipidemia.

HCA2 Receptor Signaling

Activation of the HCA2 receptor can trigger different signaling pathways depending on the cell type. These pathways are critical in understanding the therapeutic effects and potential side effects of HCA2 agonists.

In Adipocytes:

Activation of HCA2 in adipocytes leads to the inhibition of lipolysis. This is achieved through a G α i-mediated pathway that reduces intracellular cyclic AMP (cAMP) levels.[8]

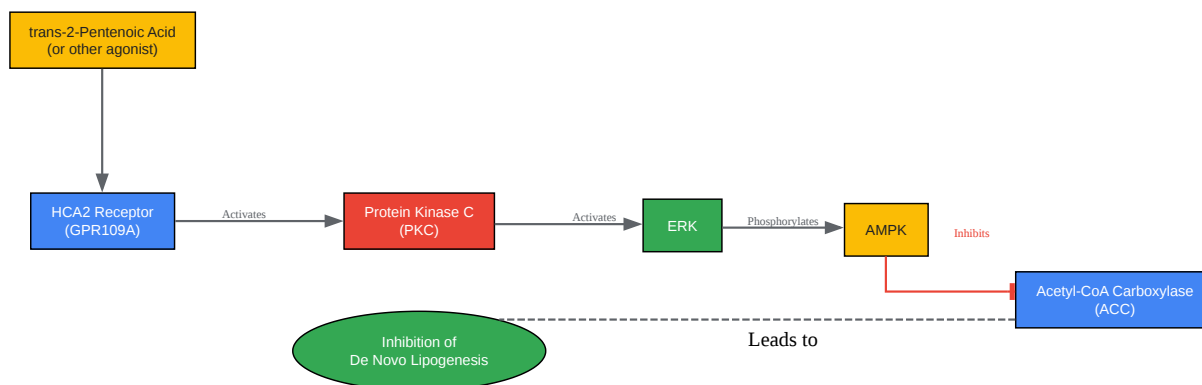


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Caption: HCA2 signaling in adipocytes leading to inhibition of lipolysis.

In Hepatocytes:

In liver cells, HCA2 activation can lead to a decrease in hepatic lipid accumulation through a different signaling cascade involving Protein Kinase C (PKC) and the Extracellular signal-regulated kinase (ERK) pathway.[8]

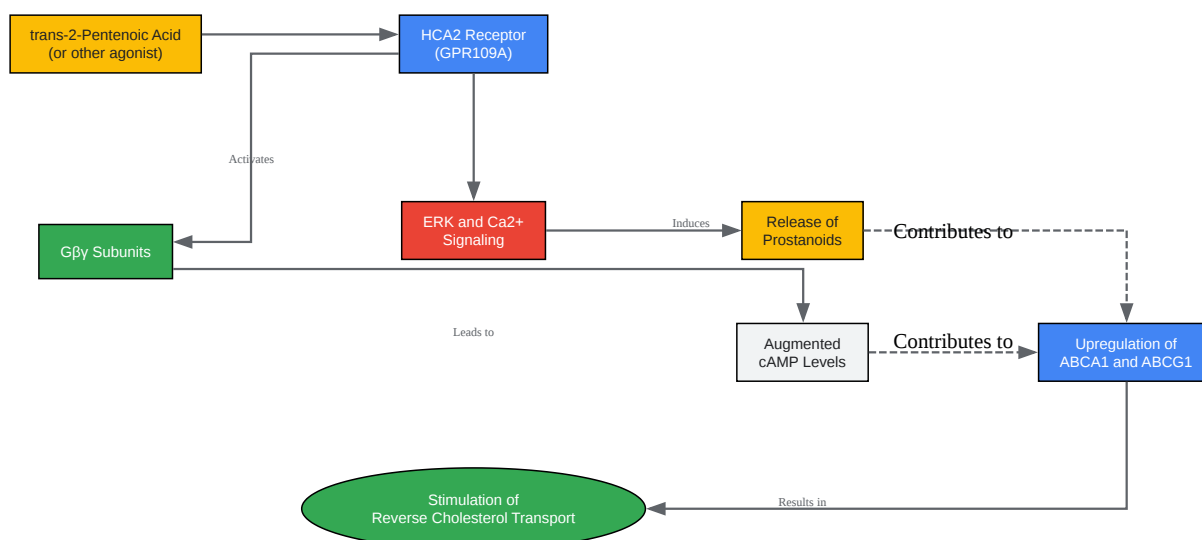


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Caption: HCA2 signaling in hepatocytes resulting in reduced lipogenesis.

In Macrophages:

The signaling of HCA2 in macrophages is more complex and can lead to the upregulation of cholesterol transporters, suggesting a role in reverse cholesterol transport.[9] This pathway involves G β γ subunits and can paradoxically increase cAMP levels.[9]



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Caption: HCA2 signaling in macrophages promoting reverse cholesterol transport.

Conclusion

trans-2-Pentenoic acid is a multifaceted molecule with important applications in both chemistry and biology. Its straightforward synthesis and the potential for its derivatives to modulate key signaling pathways, such as those governed by the HCA2 receptor, make it a compound of considerable interest for ongoing research and development. This guide provides a foundational understanding for professionals seeking to explore the properties and applications of this versatile short-chain fatty acid.

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